

Diaplasinin method optimization

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Compound Focus: Diaplasinin

CAS No.: 481631-45-2

Cat. No.: S538532

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Diaplasinin (PAI-749) Profile

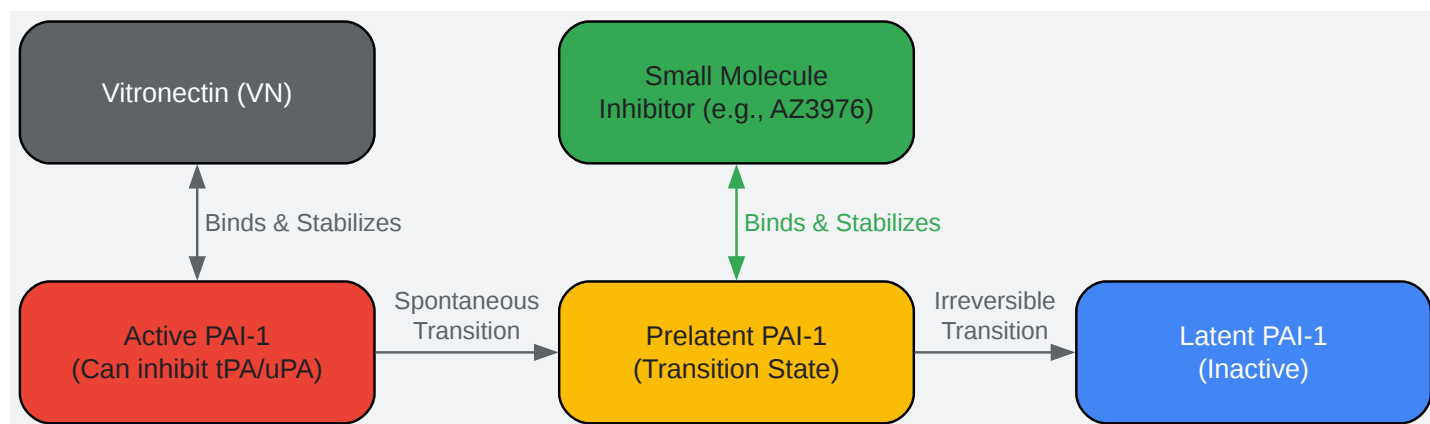
The table below summarizes the core biochemical data for **Diaplasinin** as available from the search results [1].

Property	Value / Description
CAS Number	481631-45-2 [1]
Molecular Formula	C ₃₂ H ₃₁ N ₅ O [1]
Molecular Weight	501.62 g/mol [1]
Biological Target	Plasminogen Activator Inhibitor-1 (PAI-1) [1]
Reported IC ₅₀ (PAI-1)	295 nM [1]
Reported IC ₅₀ (tPA protection)	157 nM [1]
Reported IC ₅₀ (uPA protection)	87 nM [1]
Appearance	Off-white to light yellow solid [1]
Recommended Solvent	DMSO (125 mg/mL, ~249 mM) [1]

Mechanism of PAI-1 and Diaplasinin Inhibition

Plasminogen Activator Inhibitor-1 (PAI-1) is a key serine protease inhibitor that regulates fibrinolysis (the breakdown of blood clots) by inhibiting tissue-type and urokinase-type plasminogen activators (tPA and uPA) [2]. It is structurally unique among serpins because it can spontaneously convert from an active form to a latent, inactive state [2] [3]. Vitronectin, a plasma glycoprotein, binds to and stabilizes PAI-1 in its active conformation [3].

While the exact molecular interaction for **Diaplasinin** is not detailed in the search results, one study characterizes a different small-molecule PAI-1 inhibitor, AZ3976. This compound was found to **accelerate the latency transition** of PAI-1; it binds to a latent-like "prelatent" form of PAI-1, shifting the equilibrium away from the active state and thereby reducing its activity [3]. The following diagram illustrates this general inhibitory mechanism, which may be relevant for understanding the class of small molecules to which **Diaplasinin** belongs.



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References

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2. A signaling pathway map of plasminogen activator inhibitor-1 ... [biosignaling.biomedcentral.com]
3. Characterization of a Small Molecule Inhibitor of Plasminogen ... [pmc.ncbi.nlm.nih.gov]

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